

An In-Depth Technical Guide to 2-Bromophenyl 3-piperidinyl ether hydrochloride

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Compound of Interest

Compound Name:	2-Bromophenyl 3-piperidinyl ether hydrochloride
CAS No.:	1220037-18-2
Cat. No.:	B1439905

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development engaged with **2-Bromophenyl 3-piperidinyl ether hydrochloride**. It moves beyond a simple data sheet to provide in-depth, field-proven insights into the compound's properties, synthesis, analysis, and handling, grounded in established scientific principles.

Section 1: Chemical Identity and Physicochemical Properties

2-Bromophenyl 3-piperidinyl ether hydrochloride is a substituted aromatic ether derivative of piperidine. Understanding its fundamental properties is the critical first step in any research or development workflow. The hydrochloride salt form is typically employed to enhance solubility and stability for experimental use.

While specific experimental data for "**2-Bromophenyl 3-piperidinyl ether hydrochloride**" is not readily available in public databases, we can infer its properties from closely related analogs. For instance, compounds like 2-(2-bromophenyl)piperidine hydrochloride possess a

molecular formula of C₁₁H₁₅BrClN and a molecular weight of approximately 276.60 g/mol [1]. Similarly, 2-Bromophenyl 4-piperidinyl ether hydrochloride has a chemical formula of C₁₁H₁₅BrClNO[2]. These examples highlight the importance of precise isomer nomenclature. For the purpose of this guide, we will proceed by calculating the theoretical properties for the 3-piperidinyl ether isomer.

Table 1: Core Physicochemical Data

Property	Data	Source
IUPAC Name	3-(2-Bromophenoxy)piperidine hydrochloride	Theoretical
Chemical Formula	C ₁₁ H ₁₅ BrClNO	Calculated
Molecular Weight	306.60 g/mol	Calculated
CAS Number	Not assigned	N/A
Appearance	Expected to be an off-white to pale yellow solid	Analog-Based
Solubility	Expected to be soluble in water, methanol, DMSO	Analog-Based

The molecular weight is a cornerstone calculation, derived from the sum of the atomic weights of its constituent atoms (11 Carbons, 15 Hydrogens, 1 Bromine, 1 Chlorine, 1 Nitrogen, 1 Oxygen). This value is fundamental for all stoichiometric calculations in synthesis and for mass spectrometry analysis.

Chemical Structure Diagram

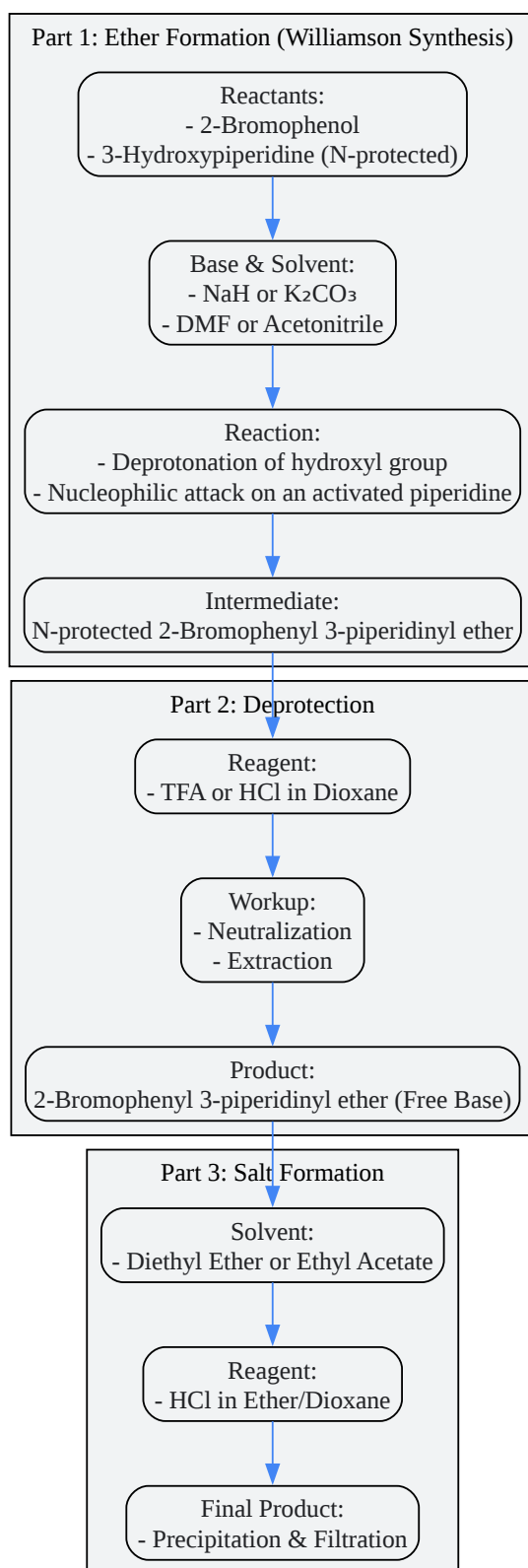
Caption: Structure of **2-Bromophenyl 3-piperidinyl ether hydrochloride**.

Section 2: Synthesis and Purification Workflow

The synthesis of this compound would likely proceed via a nucleophilic aromatic substitution or, more commonly, a Williamson ether synthesis, followed by salt formation. The causality behind

this choice is the reliability and well-documented nature of this reaction class for forming aryl ethers.

Diagram: Synthesis Workflow



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Caption: Generalized workflow for synthesis and salt formation.

Protocol 2.1: Synthesis of the Free Base

Causality: An N-Boc protecting group is used on the 3-hydroxypiperidine. This is critical to prevent the piperidine nitrogen from acting as a competing nucleophile, which would lead to undesired N-arylation products. Sodium hydride (NaH) is chosen as a strong, non-nucleophilic base to ensure complete deprotonation of the phenol, driving the reaction forward efficiently.

- **Preparation:** To a stirred solution of 2-bromophenol (1.0 eq) in anhydrous Dimethylformamide (DMF), add Sodium Hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) portion-wise at 0 °C under an inert atmosphere (N₂ or Ar).
- **Activation:** Allow the mixture to stir at room temperature for 30 minutes until hydrogen evolution ceases. This forms the sodium 2-bromophenoxide intermediate.
- **Coupling:** Add a solution of N-Boc-3-tosyloxypiperidine (1.1 eq) in DMF to the reaction mixture.
- **Reaction:** Heat the mixture to 80-90 °C and monitor by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 4-6 hours).
- **Quenching & Extraction:** Cool the reaction to room temperature and carefully quench with water. Extract the aqueous phase with ethyl acetate (3x).
- **Washing & Drying:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel to yield N-Boc-2-bromophenyl 3-piperidinyl ether.

Protocol 2.2: Boc Deprotection and Hydrochloride Salt Formation

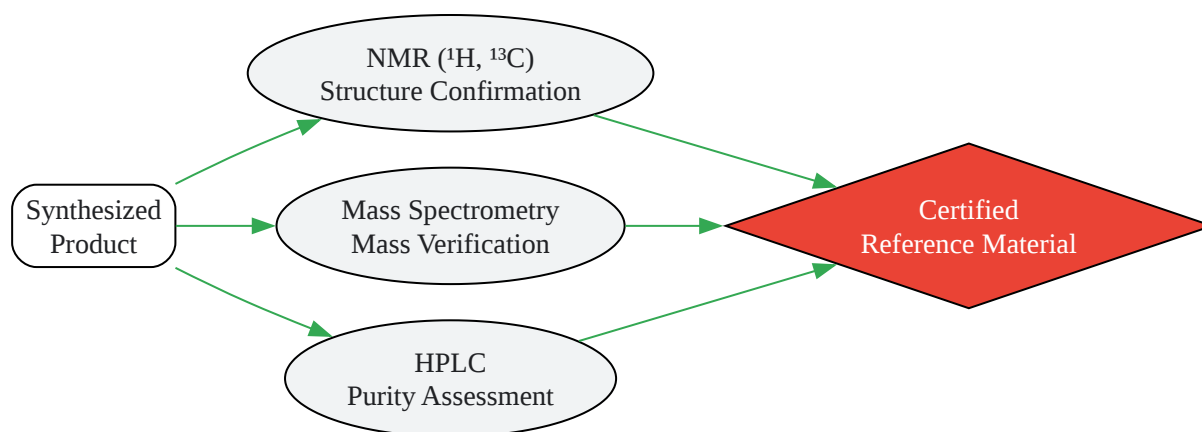
Causality: A strong acid like hydrochloric acid is required to cleave the tert-butoxycarbonyl (Boc) protecting group. Using a solution of HCl in an anhydrous solvent like diethyl ether or dioxane allows for the simultaneous deprotection and precipitation of the desired hydrochloride salt, providing a simple and efficient final step.

- Deprotection: Dissolve the purified N-Boc protected intermediate (1.0 eq) in a minimal amount of anhydrous diethyl ether.
- Acidification: While stirring, add a 2M solution of HCl in diethyl ether dropwise until the solution reaches approximately pH 2 (check with pH paper).
- Precipitation: A precipitate will form upon addition of the acidic solution. Continue stirring for 1-2 hours at room temperature to ensure complete precipitation.
- Isolation: Collect the solid product by vacuum filtration.
- Washing: Wash the filter cake with a small amount of cold, anhydrous diethyl ether to remove any residual impurities.
- Drying: Dry the final product, **2-Bromophenyl 3-piperidinyl ether hydrochloride**, under high vacuum.

Section 3: Analytical Characterization

Confirming the identity and purity of the final compound is a non-negotiable step. A multi-technique approach ensures the highest degree of confidence in the material's quality. This self-validating system cross-references data from orthogonal methods.

Diagram: Analytical Validation Workflow



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Caption: A multi-step workflow for analytical validation.

Protocol 3.1: Nuclear Magnetic Resonance (NMR) Spectroscopy

Trustworthiness: NMR is the gold standard for structural elucidation. The ^1H NMR spectrum provides information on the electronic environment and connectivity of protons, while ^{13}C NMR confirms the carbon skeleton. The expected spectra should show distinct signals for the aromatic protons (with splitting patterns indicative of ortho-substitution), the piperidine ring protons, and the ether linkage proton. The integration of these signals must correspond to the number of protons in the structure.^{[3][4][5]}

- Sample Prep: Dissolve 5-10 mg of the hydrochloride salt in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
- Acquisition: Acquire ^1H and ^{13}C spectra on a 400 MHz or higher spectrometer.
- Analysis (^1H):
 - Look for 4 aromatic protons in the ~6.8-7.6 ppm region.
 - Identify the piperidine protons, which will likely appear as a series of complex multiplets in the ~1.5-3.5 ppm range.
 - The N-H protons of the hydrochloride salt will appear as a broad singlet, often downfield.
- Analysis (^{13}C):
 - Expect 11 distinct carbon signals (unless there is accidental peak overlap).
 - Aromatic carbons will be in the ~110-160 ppm range.
 - Piperidine carbons will be in the ~20-60 ppm range.

Protocol 3.2: Mass Spectrometry (MS)

Trustworthiness: MS directly confirms the molecular weight of the compound by measuring its mass-to-charge ratio (m/z). For this compound, High-Resolution Mass Spectrometry (HRMS) is preferred to confirm the exact mass, which validates the elemental composition.

- Sample Prep: Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile/water).
- Method: Use Electrospray Ionization (ESI) in positive ion mode.
- Analysis: The primary ion observed will be the molecular ion of the free base $[M+H]^+$, corresponding to the loss of HCl. The expected m/z for the $C_{11}H_{14}BrNO$ free base would be approximately 272.03 (monoisotopic mass). The characteristic isotopic pattern of bromine (^{19}Br and ^{81}Br in a ~1:1 ratio) should be clearly visible as two peaks separated by ~2 m/z units.

Section 4: Safety and Handling

Brominated aromatic compounds require careful handling. While a specific Safety Data Sheet (SDS) for this exact compound is unavailable, guidelines for the chemical class should be strictly followed.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a lab coat.[\[6\]](#)
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.[\[6\]](#) Avoid direct contact with skin and eyes.[\[6\]](#)
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Environmental Concerns: Aromatic brominated compounds can be persistent and bioaccumulative. Avoid release into the environment and dispose of waste according to local regulations.[\[7\]](#)[\[8\]](#)

References

- Lead Sciences.(S)-2-(4-Bromophenyl)piperidine hydrochloride. Available at: [\[Link\]](#)

- PubChem.CID 40822099 | C₂₂H₂₄BrN₄O⁺. National Institutes of Health. Available at: [\[Link\]](#)
- GOV.UK.Incident management: brominated flame retardants. Available at: [\[Link\]](#)
- Chembeez.2-(2-bromophenyl)piperidine hydrochloride, 95%. Available at: [\[Link\]](#)
- MDPI.2-[[4-(4-Bromophenyl)piperazin-1-yl]]methyl}-4-(3-chlorophenyl)-5-(4-methoxyphenyl)-2,4-dihydro-3H-1,2,4-triazole-3-thione. Available at: [\[Link\]](#)
- LKC Switzerland.Aromatic brominated flame retardants: ECHA raises environmental concerns. Available at: [\[Link\]](#)
- LANXESS.Bromine Safety Handling Guide. Available at: [\[Link\]](#)
- PubMed.Preparation and analytical characterization of 1-(1-phenylcyclohexyl)piperidine (PCP) and 1-(1-phenylcyclohexyl)pyrrolidine (PCPy) analogues. National Institutes of Health. Available at: [\[Link\]](#)
- Dolly Corporation.Safety & Handling Guidelines for Bromine and Bromide Chemicals in Export Operations. Available at: [\[Link\]](#)
- Organic Chemistry Portal.Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine. Available at: [\[Link\]](#)
- PubChem.1-(3-Bromophenyl)piperazine hydrochloride. National Institutes of Health. Available at: [\[Link\]](#)
- Google Patents.CN112645902A - Synthetic method of 1- (4-bromophenyl) piperidine.
- ACS Publications.Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine. Journal of the American Chemical Society. Available at: [\[Link\]](#)
- Google Patents.US20020019532A1 - Process for the synthesis of (2S)-phenyl-3-piperidone.
- MDPI.Synthesis, Dynamic NMR Characterization, and XRD Study of 2,4-Difluorobenzoyl-Substituted Piperazines. Available at: [\[Link\]](#)

- PubMed Central. 4-Oxypiperidine Ethers as Multiple Targeting Ligands at Histamine H3 Receptors and Cholinesterases. National Institutes of Health. Available at: [\[Link\]](#)
- Gupea. Synthesis, Pharmacological Characterization and QSAR Modelling of 4-Phenylpiperidines and 4-Phenylpiperazines. University of Gothenburg. Available at: [\[Link\]](#)
- ResearchGate. Synthesis of Poly(p-Terphenyl N,N-Dimethylpiperidinium)s Using Asymmetric Ketone-Based Branching Agent. Available at: [\[Link\]](#)

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Sources

- 1. 2-(2-bromophenyl)piperidine hydrochloride, 95% | Chem Pure | Bangalore | ePharmaLeads [\[chembeez.com\]](#)
- 2. [echemi.com](#) [\[echemi.com\]](#)
- 3. Preparation and analytical characterization of 1-(1-phenylcyclohexyl)piperidine (PCP) and 1-(1-phenylcyclohexyl)pyrrolidine (PCPy) analogues - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 4. [mdpi.com](#) [\[mdpi.com\]](#)
- 5. 4-Oxypiperidine Ethers as Multiple Targeting Ligands at Histamine H3 Receptors and Cholinesterases - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [dollycorporation.com](#) [\[dollycorporation.com\]](#)
- 7. [assets.publishing.service.gov.uk](#) [\[assets.publishing.service.gov.uk\]](#)
- 8. Aromatic brominated flame retardants: ECHA raises environmental concerns - LKC Switzerland [\[lkc-ltd.com\]](#)
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